

Application Notes and Protocols: Safe Handling and Storage of (Bromomethylene)dimethyliminium bromide

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Compound of Interest

Compound Name: (Bromomethylene)dimethyliminium bromide

Cat. No.: B1589413

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Introduction: **(Bromomethylene)dimethyliminium bromide**, a member of the Vilsmeier reagent family, is a highly reactive electrophilic salt.^[1] Its significance in modern organic synthesis stems from the potent electrophilicity of its iminium cation, $[\text{BrCH}=\text{N}(\text{CH}_3)_2]^+$, which renders it an effective agent for various chemical transformations, including the bromination of alcohols and other nucleophilic substitutions.^[1] However, the very reactivity that makes this reagent valuable also necessitates stringent handling and storage procedures. This guide provides a comprehensive framework for researchers, scientists, and drug development professionals to use **(Bromomethylene)dimethyliminium bromide** safely and effectively, ensuring both experimental integrity and personnel safety. The protocols herein are designed to be self-validating by explaining the chemical principles that underpin each procedural step.

Reagent Profile and Physicochemical Properties

A thorough understanding of the reagent's fundamental properties is the first step toward safe handling. The data below has been consolidated from various supplier and database sources.

Property	Value	Source(s)
Chemical Name	(Bromomethylene)dimethyliminium bromide	[2]
Synonyms	DIMETHYLBROMOMETHYLENEAMMONIUM BROMIDE	[3][4]
CAS Number	24774-61-6	[2][4][5]
Molecular Formula	C ₃ H ₇ Br ₂ N	[2][4]
Molecular Weight	216.90 g/mol	[2][5]
Appearance	Solid	
Melting Point	148-153 °C (lit.)	[4][6]
SMILES String	[Br-].C[N+](C)=C\Br	

Hazard Identification and Safety Precautions

(Bromomethylene)dimethyliminium bromide is a hazardous substance that poses multiple risks upon exposure. Adherence to safety protocols is not merely recommended; it is mandatory.

Hazard Information	Details	Source(s)
GHS Pictogram	GHS07 (Exclamation Mark)	[5]
Signal Word	Warning	[5]
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[5]
Precautionary Codes	P261, P280, P301+P312, P302+P352+P312, P304+P340+P312, P305+P351+P338	
Hazard Class	Acute Toxicity 4 (Oral, Dermal, Inhalation); Skin Irritant 2; Eye Irritant 2	

Required Personal Protective Equipment (PPE)

The causality for requiring specific PPE is directly linked to the reagent's hazard profile.

- **Eye Protection:** Chemical safety goggles are mandatory. The reagent is a serious eye irritant (H319), and direct contact can cause significant damage.
- **Hand Protection:** Wear nitrile or neoprene gloves. The reagent is harmful in contact with skin (H312) and causes skin irritation (H315). Always check the breakthrough time of the gloves for the solvents being used in the procedure.
- **Respiratory Protection:** All handling of the solid must be performed in a certified chemical fume hood or a glovebox.[7] If there is any risk of aerosolization outside of these controls, a NIOSH-approved N95 dust mask or a respirator with a particulate filter is required to mitigate the risk of respiratory tract irritation (H335) and acute toxicity from inhalation (H332).
- **Body Protection:** A flame-resistant lab coat must be worn and kept fully fastened.

Protocols for Safe Handling

The high electrophilicity of the iminium ion makes it extremely sensitive to moisture. This is the central principle governing all handling procedures.

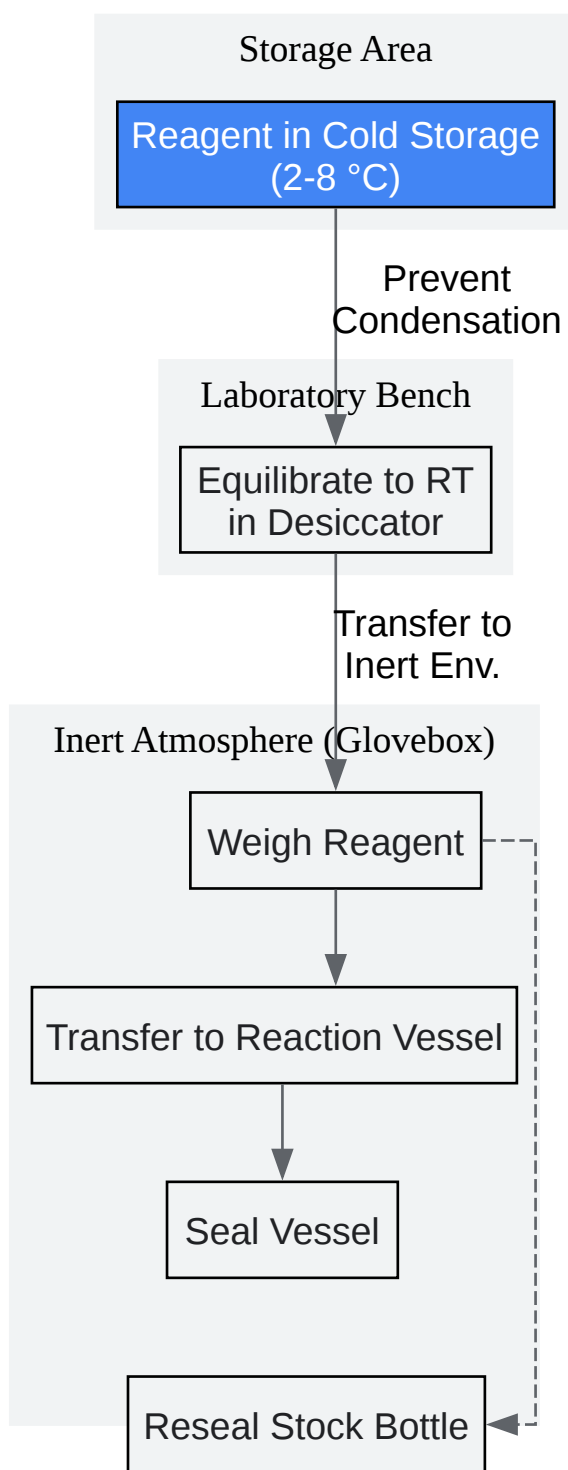
The Principle of an Inert Environment

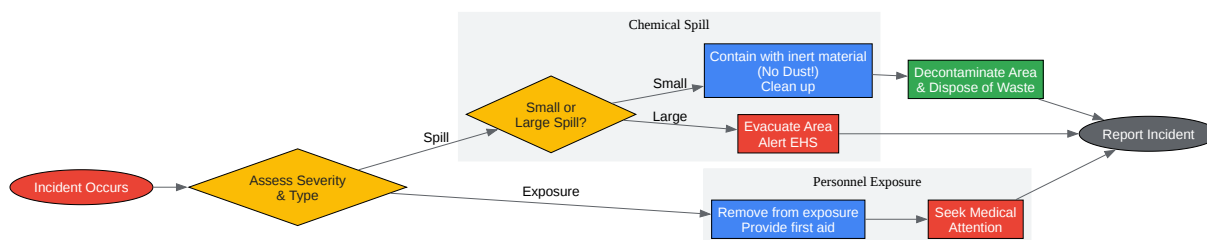
The carbon-nitrogen double bond in the dimethyliminium cation is highly polarized, creating a significantly electron-deficient carbon atom.^[1] This site is exceptionally susceptible to nucleophilic attack by atmospheric water. This hydrolysis reaction decomposes the reagent, typically yielding dimethylformamide (DMF) and hydrogen bromide, which compromises reagent activity and can lead to inconsistent experimental results. Therefore, all manipulations must be performed under anhydrous conditions using an inert atmosphere (e.g., Argon or Nitrogen). This is a standard precaution for highly reactive organometallic and iminium salt reagents, such as Eschenmoser's salt.^[8]

Step-by-Step Protocol for Weighing and Dispensing

This protocol is designed to prevent atmospheric exposure.

- **Preparation:** Move the sealed reagent container from cold storage to a desiccator at room temperature. Allow at least 60 minutes for the container to equilibrate. This crucial step prevents atmospheric moisture from condensing on the cold container surface upon opening.
- **Inert Atmosphere Transfer:** Transfer the equilibrated, sealed container into an inert atmosphere glovebox.
- **Dispensing:** Open the container inside the glovebox. Using a clean, dry, non-metallic (Teflon or glass) spatula, promptly weigh the desired amount of the solid into a tared, oven-dried glass vial or directly into the reaction vessel.
- **Sealing:** Tightly seal the weighing vessel or reaction flask with a septum or ground glass stopper before removing it from the glovebox. Secure the seal with paraffin film or a joint clip.
- **Reagent Storage:** Immediately and tightly reseal the main reagent container. Purge the headspace with inert gas if possible before closing. Return the container to its designated cold storage location.





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